

A Technical Guide to the Historical Industrial Applications of Disperse Violet 1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disperse Violet 1*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the historical industrial applications of C.I. **Disperse Violet 1** (C.I. 61100), an anthraquinone-based dye. First synthesized in the early 20th century, this dye became a significant colorant for the burgeoning synthetic fibers market. [1][2] This document details its primary use in the textile industry, with minor applications in plastics and cosmetics, presenting quantitative data on its performance, typical experimental protocols for its application, and a visualization of the dyeing process.

Chemical and Physical Properties

Disperse Violet 1, with the chemical formula $C_{14}H_{10}N_2O_2$, is a non-ionic dye characterized by its low water solubility.[3][4] It typically appears as a dark violet or black powder.[1] Its application relies on its ability to exist as a fine dispersion in an aqueous medium, from which it diffuses into hydrophobic fibers under conditions of high temperature and pressure.[3][4]

Property	Description
C.I. Name	Disperse Violet 1
C.I. Number	61100
CAS Number	128-95-0
Chemical Class	Anthraquinone
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₂
Appearance	Dark violet to black powder[1]
Solubility	Insoluble in water; Soluble in acetone, ethanol, benzene, and linseed oil[1][2][5]

Primary Industrial Application: Textile Dyeing

The most significant historical application of **Disperse Violet 1** has been in the dyeing of synthetic textile fibers. Its molecular structure and non-ionic nature make it particularly suitable for hydrophobic fibers, where other classes of dyes have poor affinity.

Fibers Dyed

Disperse Violet 1 was predominantly used for:

- Polyester (Polyethylene terephthalate): This was the primary substrate for **Disperse Violet 1**, where it could achieve bright, vibrant violet shades.[1][3]
- Cellulose Acetate: One of the earliest applications for disperse dyes.[6]
- Acrylic Fibers: Also dyed with **Disperse Violet 1** to achieve violet hues.
- Nylon: While less common, it was also used for dyeing nylon fibers.[6]

Performance Characteristics and Fastness Properties

The durability of a dyeing is critical in industrial applications. **Disperse Violet 1** generally offered good fastness properties on polyester, which contributed to its widespread use. The following table summarizes its performance based on standardized testing methods.

Fastness Property	Test Method	Rating (on Polyester)	Description of Fading	Description of Staining
Light Fastness	ISO 105-B02	5-6	-	-
Washing Fastness	ISO 105-C06	4-5	5	5
Perspiration Fastness	ISO 105-E04	5	5	5
Ironing Fastness	ISO 105-X11	4	2	-

Source: Data compiled from supplier technical information.[1][2] Ratings are on a scale of 1 to 5, with 5 being the best, except for light fastness which is on a scale of 1 to 8.

Experimental Protocol: High-Temperature Exhaust Dyeing of Polyester

The most common industrial method for applying **Disperse Violet 1** to polyester fabric was the high-temperature exhaust dyeing method. This process is conducted in pressurized dyeing machines.

Objective: To dye polyester fabric to a medium violet shade using **Disperse Violet 1**.

Materials and Reagents:

- Scoured and bleached polyester fabric
- C.I. **Disperse Violet 1**
- Dispersing agent (e.g., a lignosulphonate-based product)
- Acetic acid (to adjust pH)
- Sodium hydrosulfite (for reduction clearing)
- Sodium hydroxide (for reduction clearing)

Equipment:

- High-temperature, high-pressure (HTHP) laboratory dyeing machine
- Beakers and stirring equipment
- pH meter

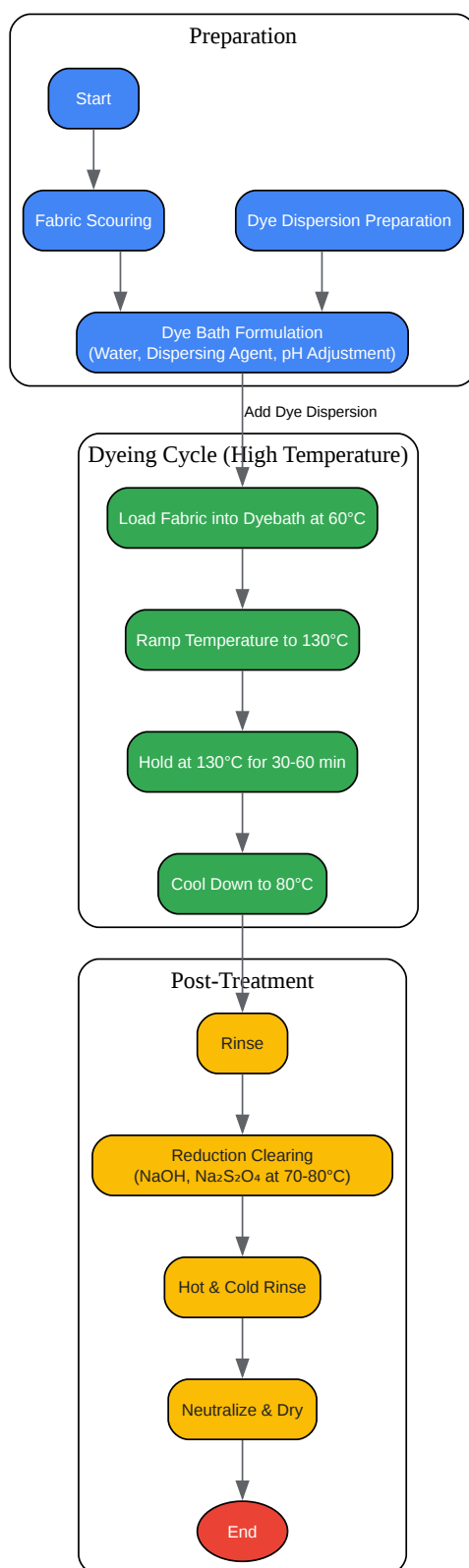
Procedure:

- Dye Bath Preparation:
 - Calculate the required amounts of dye and chemicals based on the weight of the fabric (owf). For a medium shade, a typical concentration would be 1-3% owf for the dye.[3]
 - Prepare a stock dispersion of **Disperse Violet 1** by pasting the required amount of dye powder with a small amount of dispersing agent and cold water. Gradually add warm water to create a smooth, stable dispersion.[4]
 - Fill the dyeing machine with water to the desired liquor ratio (e.g., 10:1 to 20:1).
 - Add the dispersing agent (e.g., 1-2 g/L) to the dyebath.[7]
 - Add the dye dispersion to the bath.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[3][4]
- Dyeing Cycle:
 - Introduce the polyester fabric into the dyebath at approximately 60°C.[4]
 - Gradually raise the temperature of the dyebath to 130°C over a period of 30-40 minutes. [3][4]
 - Maintain the temperature at 130°C for 30-60 minutes to allow for the diffusion and fixation of the dye within the polyester fibers.[3][4]
 - Slowly cool the dyebath to 80°C before draining.[3]

- Post-Treatment (Reduction Clearing):
 - Rinse the dyed fabric.
 - Prepare a new bath containing:
 - Sodium hydrosulfite (1-2 g/L)[3]
 - Sodium hydroxide (1-2 g/L)[3]
 - Treat the fabric in this solution at 70-80°C for 15-20 minutes to remove any unfixed surface dye, which improves wash and rubbing fastness.[3]
 - Rinse the fabric thoroughly with hot and then cold water.
 - Neutralize with a weak solution of acetic acid if necessary.
 - Dry the fabric.

Visualization of the Dyeing Process

The following diagrams illustrate the key stages in the industrial application of **Disperse Violet 1**.



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Caption: High-Temperature Exhaust Dyeing Workflow for Polyester with **Disperse Violet 1**.

Other Historical Industrial Applications

While textile dyeing was its primary use, **Disperse Violet 1** also found limited application in other industries:

- **Plastics Coloring:** It was used as a colorant for various plastics and polymers, often incorporated into masterbatches.[5] Its solubility in organic solvents made it suitable for this application.
- **Cosmetics:** **Disperse Violet 1** has been used in semi-permanent and permanent hair dye formulations, typically at low concentrations (e.g., up to 0.5-1%).[1]

Conclusion

C.I. **Disperse Violet 1** played a notable role in the coloration of synthetic materials throughout the 20th century. Its utility was primarily centered on the dyeing of polyester and other hydrophobic fibers, where its good fastness properties made it a reliable choice for achieving bright violet shades. The high-temperature exhaust dyeing method was the standard industrial protocol for its application, a process that, while effective, required careful control of temperature, pH, and post-treatment steps to ensure optimal results. While its use has been superseded in some areas by dyes with different performance profiles or toxicological assessments, its historical significance lies in its contribution to the vibrant and lasting colors of early synthetic textiles.

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- To cite this document: BenchChem. [A Technical Guide to the Historical Industrial Applications of Disperse Violet 1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7737400#historical-applications-of-disperse-violet-1-in-industry]

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